

Essential Safety and Disposal Guide for Blk-IN-2

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Compound of Interest

Compound Name: *Blk-IN-2*

Cat. No.: *B12416315*

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This document provides crucial safety protocols and step-by-step disposal procedures for the potent and selective irreversible B-Lymphoid tyrosine kinase (BLK) inhibitor, **Blk-IN-2**. Developed for researchers, scientists, and drug development professionals, this guide aims to ensure the safe handling and disposal of this compound, fostering a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Blk-IN-2** is presented below. Note that comprehensive toxicological and environmental hazard data are not readily available for this specific research compound. Therefore, it should be handled with the utmost care as a potent, biologically active molecule.

Property	Value
Chemical Name	Blk-IN-2
CAS Number	2694871-86-6
Molecular Formula	C ₃₉ H ₄₁ N ₉ O ₃
Molecular Weight	683.80 g/mol [1]
Appearance	Solid powder
Solubility	Soluble in DMSO at 125 mg/mL (182.80 mM)[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month[1][2]
Known Biological Activity	Potent and selective irreversible inhibitor of B-Lymphoid tyrosine kinase (BLK) with an IC ₅₀ of 5.9 nM. Also inhibits BTK with an IC ₅₀ of 202.0 nM.[1][2][3][4][5]
Toxicological Data	Not available. Handle as a potent compound.
Ecotoxicity Data	Not available. Avoid release into the environment.

Experimental Protocol: In Vitro Kinase Assay

This protocol outlines a general methodology for assessing the inhibitory activity of **Blk-IN-2** against its target kinase, BLK, in a laboratory setting.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **Blk-IN-2** against BLK.

Materials:

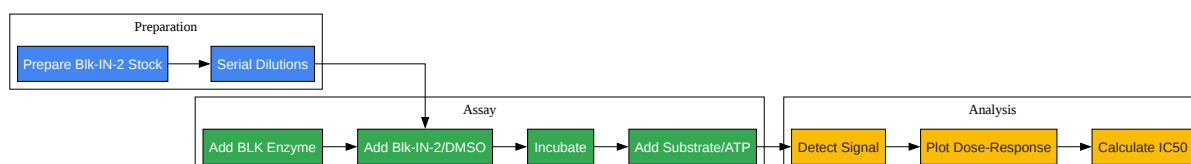
- **Blk-IN-2**
- Recombinant human BLK enzyme

- ATP (Adenosine triphosphate)
- Suitable peptide substrate for BLK
- Kinase assay buffer
- DMSO (Dimethyl sulfoxide)
- 384-well plates
- Plate reader capable of detecting the assay signal (e.g., luminescence, fluorescence)

Procedure:

- Compound Preparation:
 - Prepare a stock solution of **Blk-IN-2** in DMSO (e.g., 10 mM).
 - Perform serial dilutions of the **Blk-IN-2** stock solution in DMSO to create a range of concentrations for testing.
- Assay Reaction:
 - In a 384-well plate, add the recombinant BLK enzyme diluted in kinase assay buffer.
 - Add the serially diluted **Blk-IN-2** or DMSO (as a vehicle control) to the wells.
 - Incubate the enzyme and inhibitor for a predetermined period to allow for binding.
 - Initiate the kinase reaction by adding a mixture of the peptide substrate and ATP.
- Signal Detection:
 - After a set reaction time, stop the reaction and measure the kinase activity using a suitable detection method. The signal will be inversely proportional to the inhibitory activity of **Blk-IN-2**.
- Data Analysis:

- Plot the kinase activity against the logarithm of the **Blk-IN-2** concentration.
- Fit the data to a dose-response curve to calculate the IC_{50} value, which represents the concentration of **Blk-IN-2** required to inhibit 50% of the BLK enzyme activity.



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In Vitro Kinase Assay Workflow

Proper Disposal Procedures for Blk-IN-2

Due to the lack of specific hazardous waste characterization, **Blk-IN-2** and all materials contaminated with it must be treated as hazardous chemical waste. Adherence to local, state, and federal regulations is mandatory.

1. Personal Protective Equipment (PPE):

- Always wear a lab coat, nitrile gloves, and safety glasses when handling **Blk-IN-2**.

2. Solid Waste Disposal:

- Contaminated Materials: All disposable items that have come into contact with **Blk-IN-2** (e.g., pipette tips, gloves, weigh boats, paper towels) must be collected in a dedicated, clearly labeled hazardous waste container.

- **Unused Compound:** Unused or expired solid **Blk-IN-2** should be disposed of in its original container or a securely sealed and labeled hazardous waste container. Do not mix with other waste streams.

3. Liquid Waste Disposal:

- **Stock Solutions and Experimental Waste:** All liquid waste containing **Blk-IN-2**, including unused stock solutions and experimental media, must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- **Solvent Considerations:** If a flammable solvent such as DMSO was used, the waste should be stored away from ignition sources.

4. Decontamination:

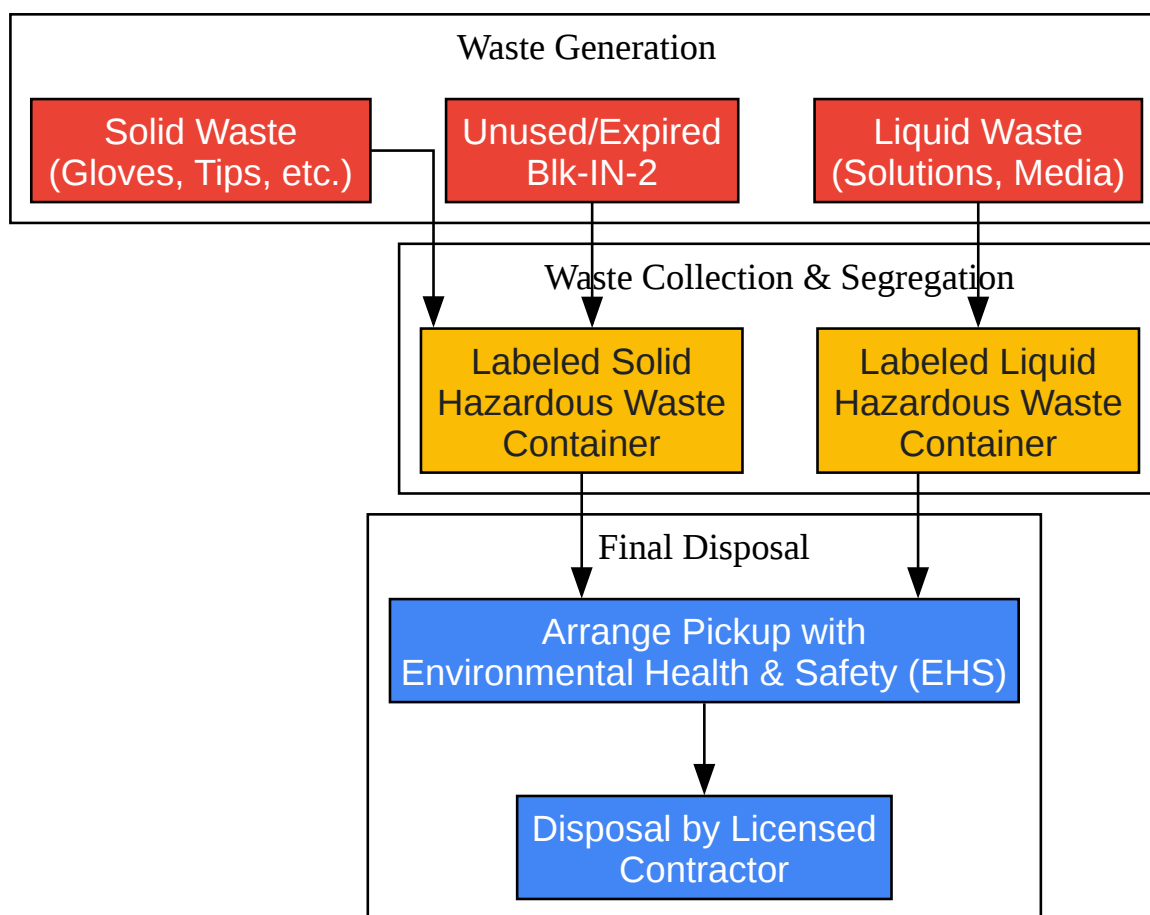
- **Glassware:** Reusable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) to remove any residual **Blk-IN-2**. The solvent rinseate must be collected as hazardous liquid waste.
- **Work Surfaces:** Spills should be cleaned immediately. Absorb the spill with an inert material and collect the contaminated absorbent in the solid hazardous waste container. The area should then be decontaminated with a suitable cleaning agent.

5. Waste Segregation and Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**Blk-IN-2**"), and the primary hazard (e.g., "Potent Biologically Active Compound," "Chemical Waste").

6. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Never dispose of **Blk-IN-2** down the drain or in the regular trash.



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BLK-IN-2 Disposal Workflow

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